

Application Notes and Protocols for Preparing Echinocystic Acid Stock Solution in DMSO

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Compound of Interest

Compound Name: *Echinocystic Acid*

Cat. No.: *B1671084*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Echinocystic acid is a natural pentacyclic triterpenoid saponin found in various plants, including *Gleditsia sinensis* and *Eclipta prostrata*.^{[1][2]} It has garnered significant interest within the scientific community due to its diverse pharmacological activities, including anti-inflammatory, antioxidant, anti-tumor, and neuroprotective effects.^{[2][3][4][5][6]} Proper preparation of a stable, concentrated stock solution is a critical first step for in vitro and in vivo studies to ensure accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Echinocystic acid** for research purposes.^{[2][5][7]} This document provides a detailed protocol for the preparation, storage, and handling of **Echinocystic acid** stock solutions in DMSO.

Physicochemical Properties of Echinocystic Acid

A summary of the key physicochemical properties of **Echinocystic acid** is presented in the table below. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₄	[1][5][7][8]
Molecular Weight	472.70 g/mol	[1][8][9]
CAS Number	510-30-5	[1][8][9]
Appearance	White to off-white powder	[5][9]
Solubility in DMSO	≥ 100 mg/mL (211.55 mM)	[5]
94 mg/mL (198.85 mM)	[10]	
89 mg/mL (188.27 mM)	[11]	
30 mg/mL	[7]	
Solubility in Water	< 0.1 mg/mL (insoluble)	[5]

Note: The solubility of **Echinocystic acid** in DMSO can vary between different suppliers and batches. It is recommended to perform a small-scale solubility test if a very high concentration is required.

Experimental Protocol: Preparing a 100 mM Echinocystic Acid Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Echinocystic acid** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired working concentrations for various assays.

Materials:

- **Echinocystic acid** powder (purity ≥95%)
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Analytical balance

- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the required mass of **Echinocystic acid**:
 - To prepare 1 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 472.70 \text{ g/mol} \times 1000 \text{ mg/g} = 47.27 \text{ mg}$
- Weighing **Echinocystic Acid**:
 - Carefully weigh out 47.27 mg of **Echinocystic acid** powder using an analytical balance and place it into a sterile amber microcentrifuge tube.
 - Note: Using amber tubes is recommended to protect the compound from light degradation, although specific light sensitivity data for **Echinocystic acid** in solution is not extensively documented.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Echinocystic acid** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - A clear solution should be obtained. If the compound does not fully dissolve, gentle warming of the tube to 37°C and/or brief sonication in an ultrasonic bath can aid in dissolution.^[5]
- Storage of the Stock Solution:

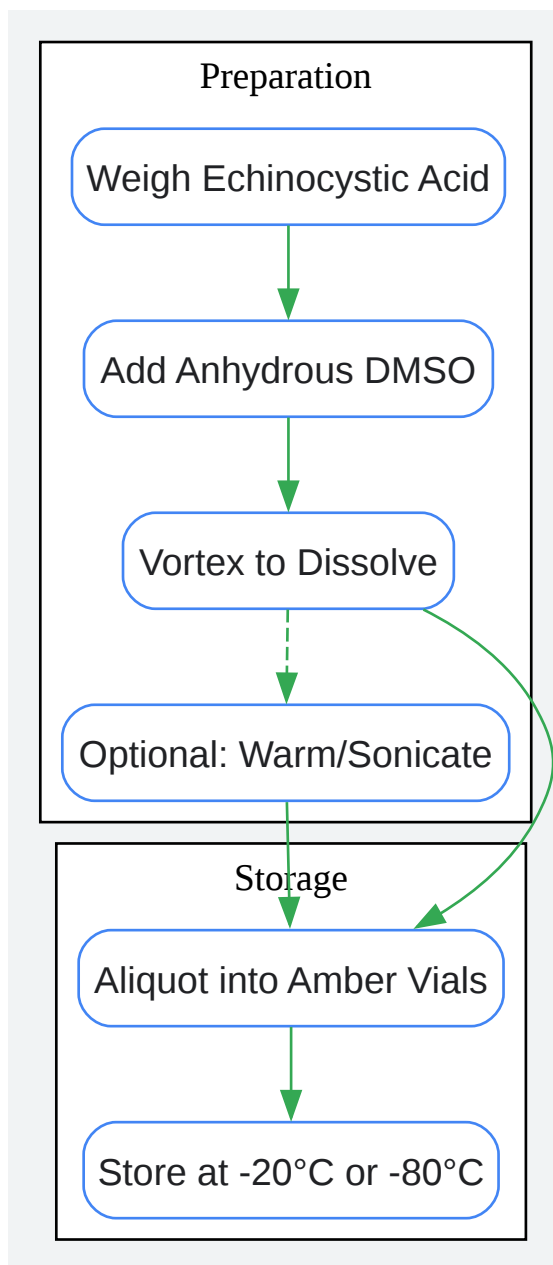
- Once fully dissolved, the stock solution should be aliquoted into smaller volumes in sterile, amber cryovials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.
- The stability of the stock solution is reported to be up to 1 year when stored at -20°C and up to 2 years at -80°C.[9]

Summary of Stock Solution Preparation and Storage:

Parameter	Recommendation
Solvent	Anhydrous DMSO
Recommended Concentration	10-100 mM
Storage Temperature	-20°C or -80°C
Storage Duration	Up to 1 year at -20°C; Up to 2 years at -80°C[9]
Handling	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Echinocystic acid** stock solution.

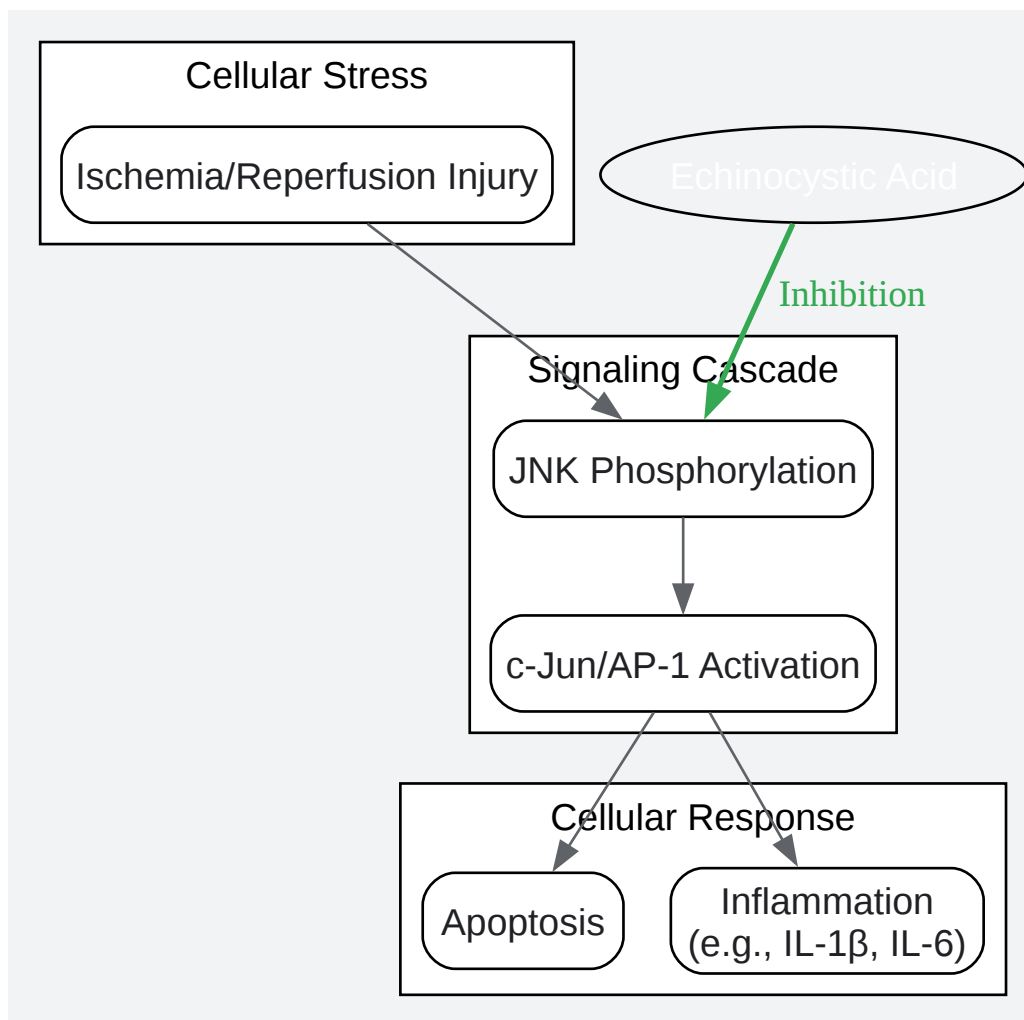


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Workflow for preparing **Echinocystic acid** stock solution.

Signaling Pathway: Inhibition of JNK Signaling by Echinocystic Acid

Echinocystic acid has been shown to exert its neuroprotective, anti-apoptotic, and anti-inflammatory effects by inhibiting the c-Jun N-terminal kinase (JNK) signaling pathway.[3] The diagram below provides a simplified overview of this mechanism.



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Inhibition of the JNK signaling pathway by **Echinocystic acid**.

Disclaimer: This protocol is intended for research use only. Please consult the relevant Safety Data Sheet (SDS) for **Echinocystic acid** and DMSO before handling. Always wear appropriate personal protective equipment.

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References

- 1. Echinocystic Acid | C30H48O4 | CID 73309 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 510-30-5: Echinocystic acid | CymitQuimica [cymitquimica.com]
- 3. Echinocystic acid, a natural plant extract, alleviates cerebral ischemia/reperfusion injury via inhibiting the JNK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Echinocystic Acid ≥97% | 510-30-5 [sigmaaldrich.com]
- 5. Echinocystic acid | CAS:510-30-5 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. apexbt.com [apexbt.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Echinocystic acid = 95 510-30-5 [sigmaaldrich.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. selleckchem.com [selleckchem.com]
- 11. adooq.com [adooq.com]
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